

Safety and handling precautions for 1,3-Dibenzylurea

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Compound of Interest

Compound Name: 1,3-Dibenzylurea

Cat. No.: B110378

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An In-depth Technical Guide to the Safety and Handling of **1,3-Dibenzylurea**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1,3-Dibenzylurea** (CAS No. 1466-67-7), a compound utilized in organic synthesis and of interest for its potential biological activities.^{[1][2]} Adherence to these guidelines is crucial for ensuring personnel safety and minimizing environmental impact.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1,3-Dibenzylurea** is presented in the table below. This information is essential for the proper design of experiments and for understanding its behavior under various conditions.

Property	Value
Molecular Formula	C ₁₅ H ₁₆ N ₂ O[1]
Molecular Weight	240.31 g/mol [3]
Appearance	White to Off-White Solid[2]
Boiling Point	476.9°C at 760 mmHg[1]
Flash Point	191.6°C[1]
Density	1.121 g/cm ³ [1]
Storage Temperature	Room Temperature, sealed in a dry place[1][2]
Solubility	Slightly soluble in DMSO and Methanol[2]

Hazard Identification and Classification

1,3-Dibenzylurea is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[3][4] The primary hazards are summarized in the table below.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed[3][4]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[4][5]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H372: Causes damage to organs through prolonged or repeated exposure[3][5]
Hazardous to the Aquatic Environment (Acute)	Category 1	H400: Very toxic to aquatic life[6]
Hazardous to the Aquatic Environment (Chronic)	Category 1	H410: Very toxic to aquatic life with long lasting effects[3][4][5]

Signal Word: Danger[2][3]

GHS Pictograms:[2][3]

- Health Hazard
- Exclamation Mark
- Environment

Experimental Protocols: Safety and Handling

While specific experimental protocols for the toxicological assessment of **1,3-Dibenzylurea** are not publicly detailed, the following handling procedures are mandated based on its hazard profile.

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against exposure.

- Eye Protection: Wear chemical safety goggles with side shields that conform to OSHA's 29 CFR 1910.133 or European Standard EN166.[5]
- Hand Protection: Use compatible chemical-resistant gloves. Inspect gloves prior to use and dispose of them in accordance with good laboratory practices.[7]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[5]
A lab coat is mandatory.
- Respiratory Protection: In case of inadequate ventilation or when dust formation is likely, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[6]

Safe Handling Procedures

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood to minimize inhalation of dust. Ensure that a safety shower and eyewash station are readily accessible.[5]

- General Hygiene: Avoid contact with skin, eyes, and clothing.^[5] Do not eat, drink, or smoke in the laboratory.^[4] Wash hands thoroughly after handling.^{[4][5]}
- Dust Prevention: Avoid the formation of dust and aerosols.^[5]

Storage

- Store in a cool, dry, and well-ventilated area.^[6]
- Keep the container tightly sealed and store at room temperature.^{[1][2]}
- Store away from incompatible materials such as strong oxidizing agents.^[8]

Emergency Procedures

First-Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

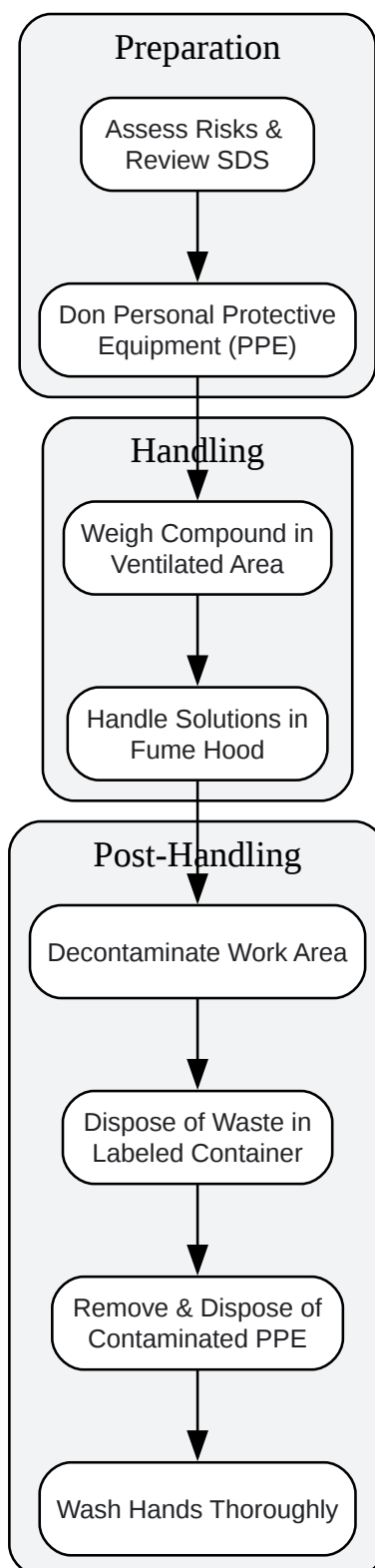
Exposure Route	First-Aid Procedure
Ingestion	If swallowed, call a POISON CENTER or doctor/physician if you feel unwell. ^[4] Rinse mouth with water. ^{[4][5]} Do NOT induce vomiting. ^[5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. ^[4] If eye irritation persists, get medical advice/attention. ^[4]
Skin Contact	Remove contaminated clothing and rinse skin thoroughly with large amounts of water and soap. ^[5]
Inhalation	Move the person to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). ^[5]

Accidental Release Measures

- Spill Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains, as it is very toxic to aquatic life.[\[5\]](#)[\[6\]](#)
- Cleanup: Use personal protective equipment. Sweep up the spilled solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[\[6\]](#)[\[7\]](#)
- Environmental Precautions: Collect any spillage.[\[4\]](#)[\[6\]](#)

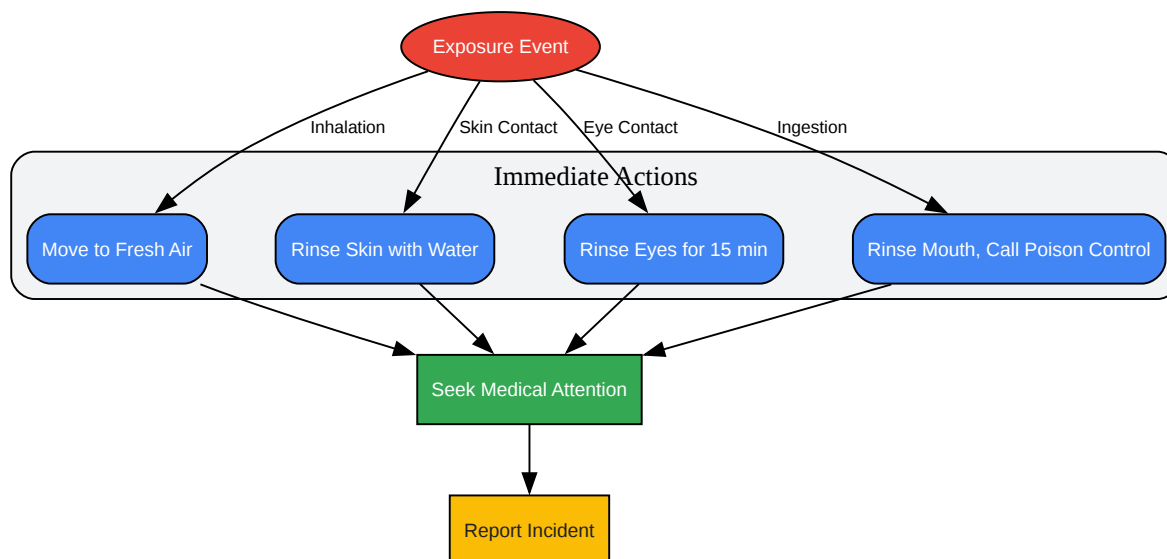
Visualized Workflows

The following diagrams illustrate the recommended workflows for handling **1,3-Dibenzylurea** safely.



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Caption: A logical workflow for the safe handling of **1,3-Dibenzylurea**.



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Caption: Emergency response procedures for **1,3-Dibenzylurea** exposure.

Toxicological Information

The classification of **1,3-Dibenzylurea** as "Acute toxicity - Oral, Category 4" indicates that it is harmful if swallowed.[4] One study noted that a compound derived from *Moringa oleifera* roots, identified as aurnatiamide acetate and **1,3-dibenzylurea**, inhibited TNF- α production, suggesting a potential anti-inflammatory pathway, though this is not a toxicological study.[9] The "Causes damage to organs through prolonged or repeated exposure" classification highlights the need to minimize chronic exposure.[3][5]

Disclaimer: This document is intended as a guide and is not a substitute for a formal Safety Data Sheet (SDS). Always refer to the SDS provided by the manufacturer for the most current and comprehensive information.

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